Comparative Mass Spectrometry Guide: Fragmentation Dynamics of N-Methoxy-N-Methylacrylamide

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Compound of Interest	
Compound Name:	*N-methoxy-N-methylprop-2-enamide*
CAS No.:	*193634-77-4*
Cat. No.:	*B2917039*

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Content Type: Technical Comparison Guide Subject:N-Methoxy-N-Methylacrylamide (Weinreb Acrylamide) CAS: 193634-77-4 Audience: Analytical Chemists, Drug Discovery Researchers, and Process Engineers.

Executive Summary

N-methoxy-N-methylacrylamide is the Weinreb amide derivative of acrylic acid. While widely utilized as a "privileged intermediate" for synthesizing

-unsaturated ketones via nucleophilic acyl substitution, its mass spectrometric (MS) characterization presents unique challenges compared to standard amides.

This guide objectively compares the fragmentation performance of N-methoxy-N-methylacrylamide against its closest structural alternative, N,N-dimethylacrylamide. We identify critical diagnostic ions that distinguish the Weinreb moiety from standard amide backbones, providing a self-validating protocol for identification in complex reaction mixtures.

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Key Findings

- Diagnostic Signature: The presence of the m/z 61 ion (

) is the definitive fingerprint for Weinreb amides, absent in standard dialkyl amides.

- Isobaric Fragment Convergence: Both N-methoxy-N-methylacrylamide and N,N-dimethylacrylamide generate a dominant fragment at m/z 84, creating a potential false-positive risk in low-resolution MS if the molecular ion is not preserved.

- Base Peak Dynamics: The acryloylium ion (m/z 55) dominates the spectrum, necessitating secondary ion analysis for structural confirmation.

Structural Context & Alternatives

To understand the fragmentation logic, we compare the target compound with its standard amide analog.

Feature	Target: N-Methoxy-N-methylacrylamide	Alternative: N,N-Dimethylacrylamide
Structure	Acryloyl group + N-methoxy-N-methylamine	Acryloyl group + Dimethylamine
Formula	ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">	
Mol.[1][2][3][4][5][6][7][8][9][10] Weight	115.13 g/mol	99.13 g/mol
Key Bond	N–O (Labile in EI)	N–C (Stable)
Role	Selective ketone synthesis (prevents over-addition)	Polymer monomer (hydrophilic gels)

Experimental Methodology

The following protocols ensure reproducible fragmentation data.

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Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

- Inlet Temp: 250°C (Split 20:1).
- Column: Rxi-5Sil MS (30 m x 0.25 mm x 0.25 µm).
- Carrier Gas: Helium @ 1.0 mL/min.
- Ionization: Electron Impact (EI) @ 70 eV.
- Source Temp: 230°C.
- Scan Range: m/z 35–300.

Liquid Chromatography-Mass Spectrometry (LC-MS) Protocol

- Mobile Phase: A:

  + 0.1% Formic Acid; B: MeCN + 0.1% Formic Acid.
- Ionization: Electrospray Ionization (ESI) Positive Mode.
- Collision Energy (CID): Stepped 15-30-45 eV for MS/MS characterization.

Fragmentation Mechanism Analysis

The fragmentation of N-methoxy-N-methylacrylamide under Electron Impact (70 eV) is driven by three competing pathways:

-Cleavage, N–O Bond Homolysis, and McLafferty-like Rearrangements.

Pathway A: The Acylium Ion (Base Peak)

The most thermodynamically favorable pathway is the

-cleavage of the amide bond. The resonance-stabilized acryloylium ion is formed, which is common to all acrylic acid derivatives.

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- Mechanism: Inductive cleavage at the carbonyl carbon.
- Result: Formation of

  at m/z 55.
- Abundance: 100% (Base Peak).[11]

Pathway B: The Weinreb Signature (N–O Cleavage)

This is the distinguishing pathway. The N–O bond is chemically stable in solution (allowing chelation) but labile under electron impact.

- Mechanism: Homolytic cleavage of the N–O bond or heterolytic cleavage of the amide bond retaining the amine charge.
- Diagnostic Ion 1:

  at m/z 61. This ion confirms the presence of the Weinreb amine moiety.
- Diagnostic Ion 2: Loss of the methoxy radical (

  , 31 Da) from the molecular ion.

  - .

Pathway C: The Isobaric Convergence (Risk Factor)

A critical observation for researchers is the convergence at m/z 84.

- Target (Weinreb):

  .
- Alternative (DMAA):

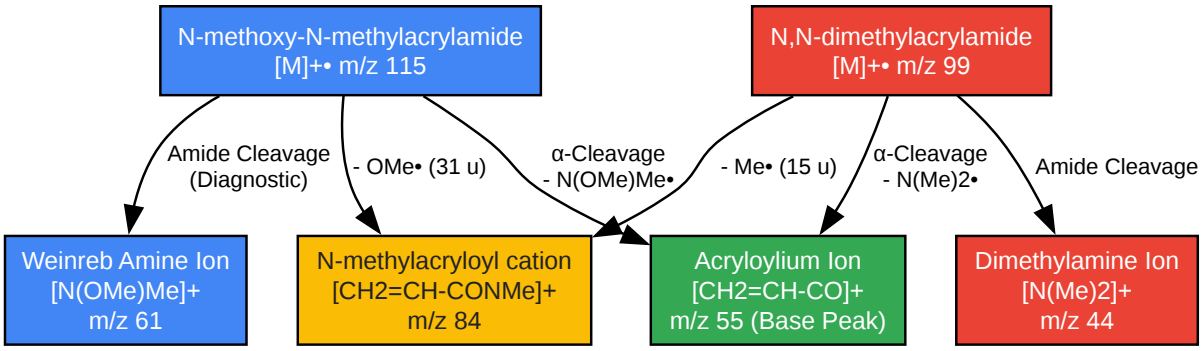
  .
- Conclusion: Both pathways yield the same fragment ion structure:

  . Reliance solely on m/z 84 without observing the parent ion will lead to misidentification.

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Visualization of Fragmentation Pathways[9][14][15][16][17][18][19]

The following diagram maps the fragmentation logic, highlighting the divergence between the Weinreb amide and the standard amide.



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Figure 1: Comparative fragmentation tree showing the convergence at m/z 84 and the divergence of diagnostic amine ions (m/z 61 vs m/z 44).

Comparative Performance Data

The table below summarizes the relative abundance (RA) of ions expected in a standard 70 eV EI spectrum. Use this for peak matching.

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m/z	Ion Identity	Origin	RA (Weinreb)	RA (DMAA Alternative)	Note
115		Molecular Ion	10-20%	0%	Primary ID
99		Molecular Ion	0%	20-30%	DMAA Parent
84		(Weinreb) / (DMAA)	40-60%	40-60%	Isobaric Risk
61		Amine Fragment	15-25%	0%	Weinreb Specific
55		Acryloylium	100%	100%	Non-specific
44		Amine Fragment	0%	30-50%	DMAA Specific
27		Vinyl Cation	40%	40%	Hydrocarbon noise

Interpretation Guide for Researchers

- Check m/z 55: Confirm the presence of the acryloyl group.
- Check m/z 61 vs 44:
  - Presence of 61 confirms N-methoxy-N-methyl (Weinreb).
  - Presence of 44 suggests simple N,N-dimethyl substitution.
- Verify Parent: Look for 115 (Weinreb) vs 99 (DMAA). If the parent is weak, use Soft Ionization (CI or ESI) to confirm MW.

References

- NIST Mass Spectrometry Data Center. (2023). Methanamine, N-methoxy- (Weinreb Amine Fragment) Mass Spectrum. National Institute of Standards and Technology.[9] [Link]

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